

physical and chemical characteristics of Morwet EFW

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Compound of Interest

Compound Name: Morwet EFW

Cat. No.: B1166135

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Morwet EFW: A Comprehensive Technical Analysis

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical characteristics of **Morwet EFW**, a widely utilized wetting agent and dispersant. The following sections present its core properties, composition, and relevant safety and ecological data, structured for clarity and ease of comparison. This information is crucial for formulation development, scientific research, and ensuring safe handling and environmental compliance.

Core Physical and Chemical Properties

Morwet EFW is a tan-colored powder with a characteristic mild, acrid sulfonate odor.^[1] It is chemically stable under normal storage conditions and functions as an anionic surfactant.^{[1][2]} ^[3]^[4] A key characteristic of **Morwet EFW** is its fast-wetting action, which aids in the disintegration of particles in various formulations.^[5] The product is noted to be highly hydroscopic and should be stored in a dry, well-ventilated area in its original unopened container to prevent moisture absorption.^[6]

The quantitative physical and chemical properties of **Morwet EFW** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Physical State	Powder, Solid	At 25°C[1][4][6]
Color	Tan	[1]
Odor	Stinging, Mild Acrid Sulfonate	[1][2]
pH	7.5 - 10.0	In a 5% aqueous solution[1][2] [6]
Active Content	≥ 95.0%	[6][7]
Moisture Content	≤ 2.0%	[1][6]
Salt Content	≤ 2.5%	[6]
Solubility in Water	Soluble	[1]
Boiling Point	Decomposes	[1]
Melting Point	No data available	[1][2]
Viscosity	Not applicable	[2]
Dust Explosion Class	St1	[2]
Dust Deflagration Index (Kst)	97 m.b/s	[2]

Chemical Composition

Morwet EFW is a blend of anionic surfactants.[4][8] The primary hazardous components identified in safety data sheets are:

Chemical Name	CAS Number	Concentration (%)
Aromatic hydrocarbons, C10-13, reaction products with branched nonene, sulfonated, sodium salts	1258274-08-6	≥ 70 - < 90
Sodium dioctyl sulphosuccinate	577-11-7	≥ 10 - < 20

Source: Safety Data Sheet[\[2\]](#)

This composition, primarily a sodium alkyl naphthalene sulfonate blend, is central to its function as a high-performance wetting agent.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)

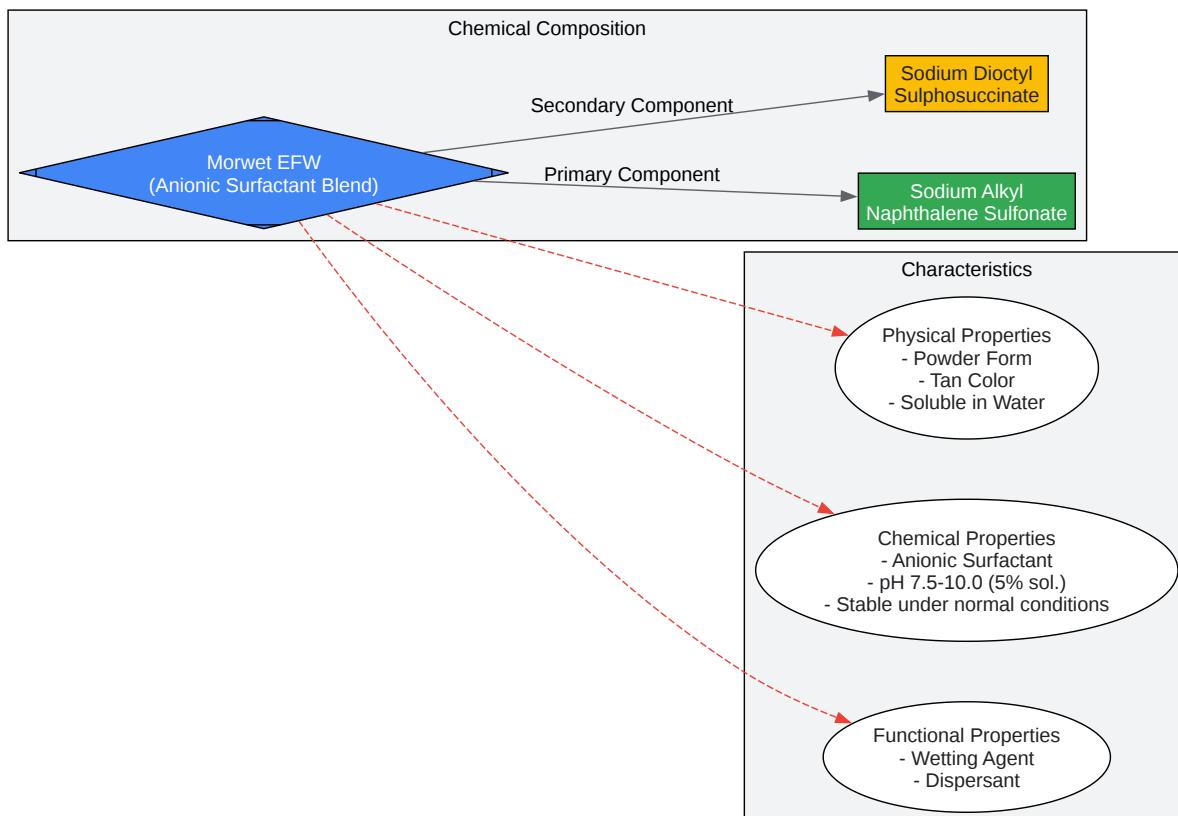
Functional Characteristics

The chemical nature of **Morwet EFW** imparts several key functionalities that are critical in various applications, particularly in agrochemical formulations such as wettable powders (WP), water-dispersible granules (WDG), and suspension concentrates (SC).[\[5\]](#)[\[7\]](#)

Its primary functions include:

- Wetting Agent: **Morwet EFW** is recognized for its outstanding and rapid wetting performance.[\[3\]](#)[\[5\]](#)
- Dispersant: It aids in the uniform suspension of active ingredients.[\[4\]](#)[\[7\]](#)[\[10\]](#)
- Surfactant (Anionic): This is its core chemical family, defining its surface-active properties.[\[3\]](#)[\[4\]](#)[\[10\]](#)

The logical relationship between its composition and its functional and physical properties is illustrated in the diagram below.



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Logical relationship of **Morwet EFW**'s composition and properties.

Experimental Protocols

Detailed experimental protocols for determining the physical and chemical characteristics listed in the product data sheets are not publicly available in the reviewed documentation. The data presented are typically based on internal measurements or derived from scientific literature.[\[6\]](#) Standardized methods, such as those from ASTM International or ISO, are likely employed for properties like pH and moisture content, but the specific methodologies are not cited in the available documents.

Safety and Ecotoxicity

Safety:

Morwet EFW is classified as a hazardous substance. It can cause skin irritation and serious eye damage.[\[2\]](#)[\[11\]](#) Ingestion may be harmful.[\[2\]](#) The powder form presents a risk of dust explosion, and appropriate exhaust ventilation should be used where dust is formed.[\[2\]](#) Personal protective equipment, including gloves, eye protection, and respiratory protection (half mask with a particle filter P2), is recommended when handling the product.[\[2\]](#)

Ecotoxicity:

Morwet EFW is considered harmful to aquatic life.[\[2\]](#) The following toxicity data has been reported:

- Toxicity to fish (Danio rerio): LC50: > 10 - 100 mg/l (96 h)[\[2\]](#)
- Toxicity to daphnia and other aquatic invertebrates (Daphnia magna): EC50: > 1 - 10 mg/l (48 h)[\[2\]](#)
- Toxicity to algae (Desmodesmus subspicatus): EC50: > 10 - 100 mg/l (72 h)[\[2\]](#)

It is advised to prevent the material from entering drains or water courses.[\[2\]](#) Bioaccumulation is considered unlikely.[\[2\]](#)

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